

In-depth Technical Guide on the Synthesis of Iodinated Triazole Derivatives

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Compound of Interest

Compound Name: C15H24IN3O3

Cat. No.: B12621583

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Disclaimer: A diligent search of scientific literature and chemical databases did not yield a specific, well-documented compound with the molecular formula **C15H24IN3O3**. Therefore, this guide provides a detailed synthesis pathway for a representative and structurally related class of compounds: 5-iodo-1,4-disubstituted-1,2,3-triazoles. The methodologies, data, and diagrams presented are based on established chemical principles for this class of molecules and are intended to serve as a technical guide for researchers, scientists, and drug development professionals.

Introduction

Iodinated organic compounds, particularly those incorporating heterocyclic scaffolds like triazoles, are of significant interest in medicinal chemistry and drug development. The carbon-iodine bond can serve as a versatile synthetic handle for further functionalization through cross-coupling reactions. Additionally, the introduction of iodine can modulate the pharmacological properties of a molecule. This guide details a common and efficient method for the synthesis of 5-iodo-1,2,3-triazoles, which are valuable intermediates in organic synthesis.

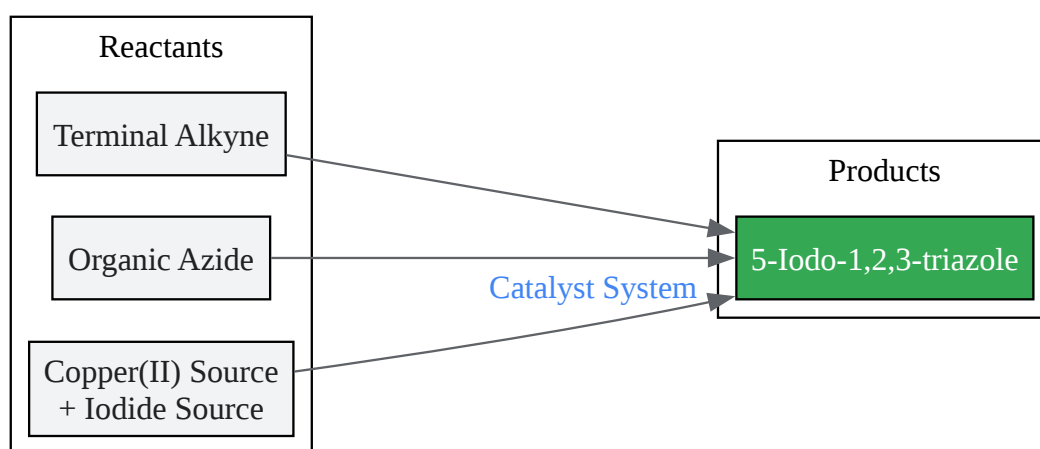
The synthesis of 5-iodo-1,2,3-triazoles is often achieved through a one-pot, three-component reaction involving a terminal alkyne, an organic azide, and an iodine source, typically catalyzed by copper(I). This approach, a variation of the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC), provides high regioselectivity and good yields.

General Synthesis Pathway

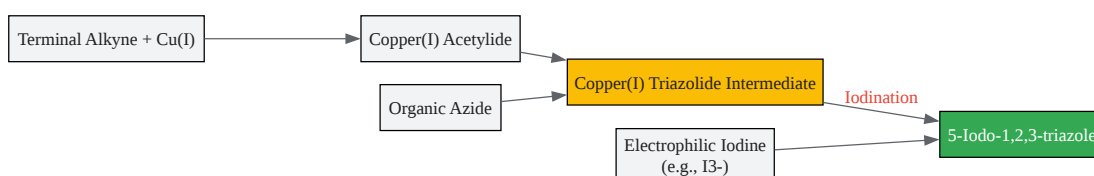
The core of this synthesis is a copper(I)-catalyzed cycloaddition reaction. A plausible reaction scheme involves the in-situ formation of a copper(I) catalyst and an electrophilic iodine species that mediate the formation of the 5-iodo-1,2,3-triazole from a terminal alkyne and an organic azide.^[1]

A representative synthesis of a 5-iodo-1,2,3-triazole is depicted below:

General Synthesis of 5-Iodo-1,2,3-triazoles



Plausible mechanism for 5-iodo-1,2,3-triazole synthesis.



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References

- 1. researchgate.net [researchgate.net]
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